

Technical Guide: Physicochemical Properties of 2-Ethyloxolan-3-amine

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Compound of Interest

Compound Name: 2-Ethyloxolan-3-amine

Cat. No.: B15265810

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Introduction

2-Ethyloxolan-3-amine is a heterocyclic organic compound with potential applications in pharmaceutical and chemical research. A thorough understanding of its physicochemical properties is fundamental for its application in drug design, synthesis, and formulation. This technical guide provides a summary of the available data for **2-Ethyloxolan-3-amine** and outlines detailed experimental protocols for the determination of its key physicochemical parameters.

Core Physicochemical Data

Quantitative data for **2-Ethyloxolan-3-amine** is sparse in publicly available literature. The following table summarizes the known information and highlights the parameters that require experimental determination.

Property	Value	Source
IUPAC Name	2-Ethyloxolan-3-amine	-
Synonyms	3-Amino-2-ethyl-tetrahydrofuran	-
CAS Number	1500657-23-7	Commercial Supplier
Molecular Formula	C ₆ H ₁₃ NO	Commercial Supplier
Molecular Weight	115.17 g/mol	Commercial Supplier
Melting Point	No data available	-
Boiling Point	No data available	-
Water Solubility	No data available	-
pKa	No data available	-
LogP	No data available	-

Experimental Protocols for Physicochemical Property Determination

The following sections detail standard experimental methodologies that can be employed to determine the unknown physicochemical properties of **2-Ethyloxolan-3-amine**.

Determination of Boiling Point (Micro-scale Method)

Given that **2-Ethyloxolan-3-amine** is likely a liquid at room temperature based on its structure and the properties of similar small amines, a micro-scale boiling point determination method is appropriate.^{[1][2]}

Methodology:

- **Sample Preparation:** A small sample of **2-Ethyloxolan-3-amine** (a few milliliters) is placed into a clean, dry test tube.^[1]
- **Apparatus Setup:**

- An empty capillary tube is placed in the test tube with the open end down.
- The test tube is attached to a thermometer using a rubber band or thread, ensuring the bottom of the test tube is level with the thermometer bulb.
- The assembly is suspended in a heating bath (e.g., paraffin oil) ensuring the sample is below the liquid level of the bath.[1]
- Heating and Observation:
 - The heating bath is heated gently and stirred to ensure uniform heat distribution.[1]
 - Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - The temperature at which a rapid and continuous stream of bubbles emerges is recorded. At this point, the vapor pressure of the sample is equal to the atmospheric pressure.[1]
- Data Recording: The recorded temperature is the boiling point of the substance. It is advisable to repeat the measurement to ensure accuracy.



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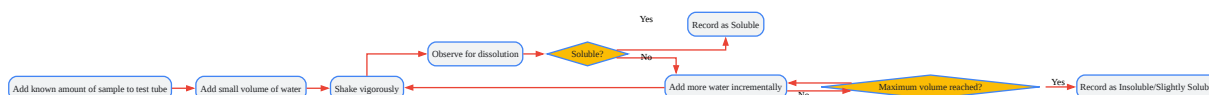
Diagram of the workflow for boiling point determination.

Determination of Water Solubility

A qualitative and semi-quantitative assessment of water solubility can be performed using a simple test tube method.[3][4]

Methodology:

- Sample Preparation: In a small test tube, add a known small amount of **2-Ethylloxolan-3-amine** (e.g., 2-3 drops if liquid, or ~10 mg if solid).[5]
- Solvent Addition: Add a small, measured volume of deionized water (e.g., 0.1 mL) to the test tube.
- Observation: Vigorously shake the test tube. Observe if the compound dissolves completely to form a homogeneous solution.[5]
- Incremental Solvent Addition: If the compound does not dissolve, add incremental volumes of water, shaking after each addition, until the compound dissolves or a maximum volume (e.g., 3 mL) is reached.
- Classification:
 - Soluble: If the compound dissolves completely.
 - Slightly Soluble: If only a portion of the compound dissolves.
 - Insoluble: If the compound does not visibly dissolve.[3]
- pH Measurement: For soluble or slightly soluble samples, the pH of the resulting solution should be measured using pH paper or a calibrated pH meter to determine if the compound is acidic or basic.[4][6] Given the amine functional group, a basic pH is expected.



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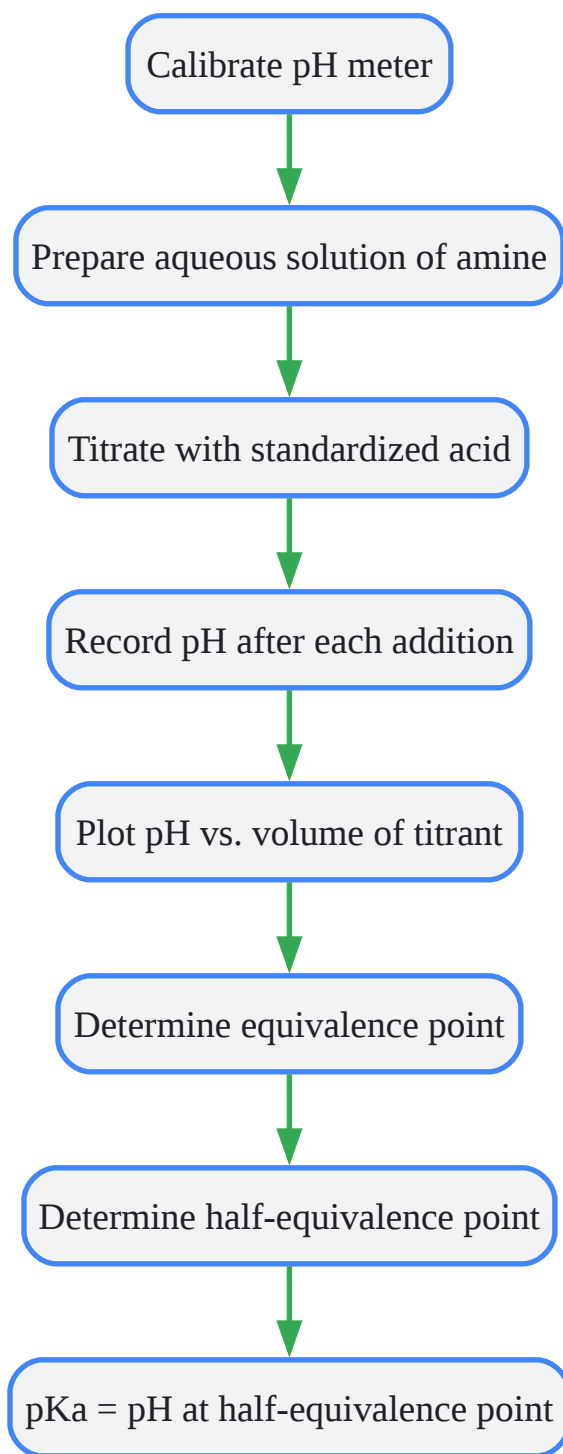
Logical workflow for determining water solubility.

Determination of pKa by Potentiometric Titration

The pKa, a measure of the acidity of the conjugate acid of the amine, is a critical parameter. Potentiometric titration is a precise method for its determination.^{[7][8][9]}

Methodology:

- Instrument Calibration: Calibrate a pH meter using standard buffer solutions (e.g., pH 4, 7, and 10).^[7]
- Sample Preparation:
 - Accurately weigh a sample of **2-Ethylloxolan-3-amine** and dissolve it in a known volume of deionized water to create a solution of known concentration (e.g., 0.01 M).
 - To maintain a constant ionic strength, a neutral salt such as potassium chloride (KCl) can be added.^[7]
- Titration:
 - Place the sample solution in a beaker with a magnetic stir bar and immerse the calibrated pH electrode.
 - Titrate the solution with a standardized solution of a strong acid (e.g., 0.1 M HCl), adding the titrant in small, precise increments.^[9]
 - Record the pH of the solution after each addition of the titrant, allowing the reading to stabilize.^[7]
- Data Analysis:
 - Plot a titration curve of pH versus the volume of titrant added.
 - Determine the equivalence point, which is the point of maximum slope on the titration curve (the inflection point).
 - The pH at the half-equivalence point (the point where half of the amine has been protonated) is equal to the pKa of the conjugate acid.^[10]



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Workflow for pK_a determination by potentiometric titration.

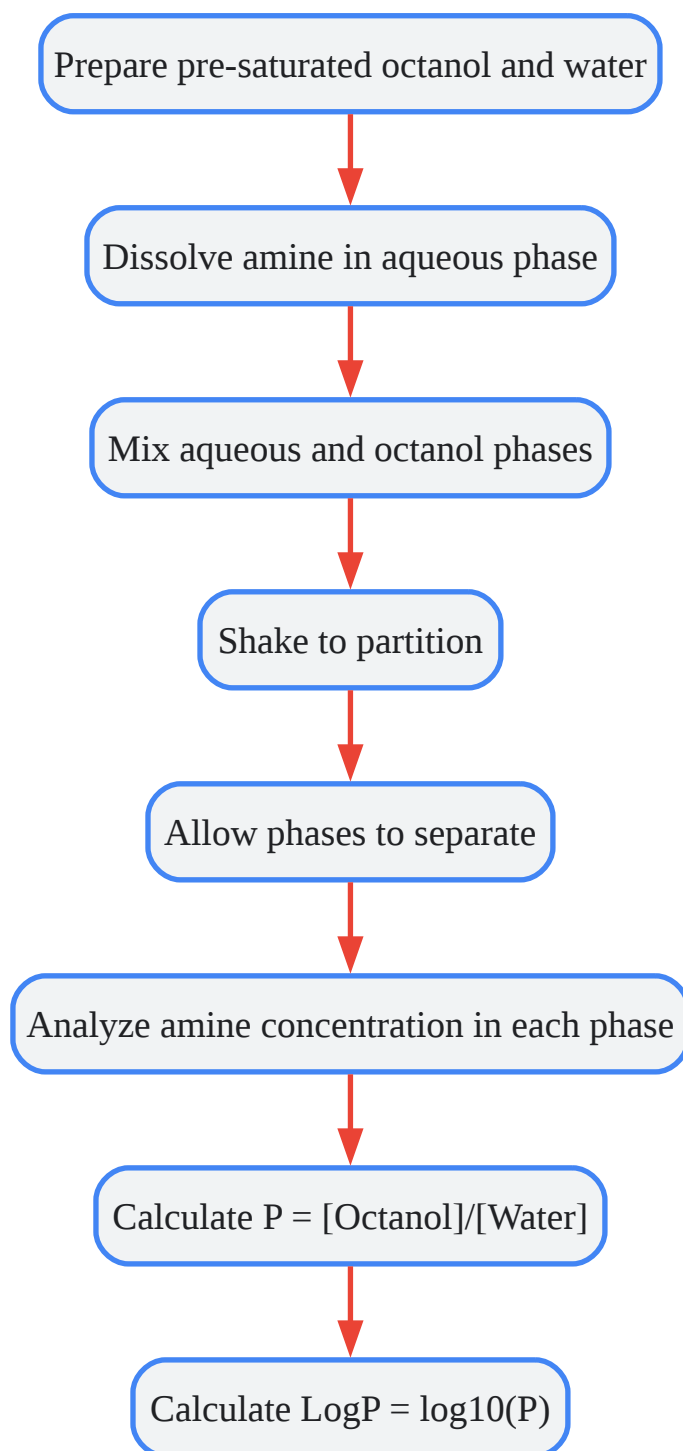
Determination of Octanol-Water Partition Coefficient (LogP) by Shake-Flask Method

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity and is crucial for predicting its pharmacokinetic properties. The shake-flask method is the traditional and most reliable method for its determination.

Methodology:

- Preparation of Phases:
 - Pre-saturate n-octanol with water and water with n-octanol by mixing them and allowing the phases to separate.
- Sample Preparation:
 - Prepare a stock solution of **2-Ethylloxolan-3-amine** in the pre-saturated water.
- Partitioning:
 - In a separatory funnel, combine a known volume of the aqueous stock solution with a known volume of the pre-saturated n-octanol.
 - Shake the funnel vigorously for a set period (e.g., 10-30 minutes) to allow for the partitioning of the amine between the two phases.
 - Allow the funnel to stand undisturbed until the two phases have completely separated.
- Analysis:
 - Carefully separate the aqueous and n-octanol layers.
 - Determine the concentration of **2-Ethylloxolan-3-amine** in each phase using a suitable analytical technique (e.g., gas chromatography, HPLC, or UV-Vis spectroscopy if the compound has a chromophore).
- Calculation:

- The partition coefficient (P) is calculated as the ratio of the concentration of the amine in the n-octanol phase to its concentration in the aqueous phase.
- LogP is the base-10 logarithm of the partition coefficient.



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Workflow for LogP determination by the shake-flask method.

Conclusion

While experimental data for **2-Ethyloxolan-3-amine** is currently limited, the standard methodologies outlined in this guide provide a clear path for the determination of its essential physicochemical properties. The accurate measurement of these parameters is a critical step in advancing the research and development of this compound for its potential applications in the pharmaceutical and chemical industries. Researchers are encouraged to perform these experiments to build a comprehensive physicochemical profile of **2-Ethyloxolan-3-amine**.

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